

Physical properties of 2,6-Dimethyl-5-heptenal (boiling point, solubility)

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Compound of Interest

Compound Name: 2,6-Dimethyl-5-heptenal

Cat. No.: B093204

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Physical Properties of 2,6-Dimethyl-5-heptenal: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2,6-Dimethyl-5-heptenal**, a significant fragrance and flavor compound. The information is presented to support research, development, and quality control activities involving this aldehyde.

Core Physical Properties

2,6-Dimethyl-5-heptenal is a colorless to pale yellow liquid recognized for its distinct fruity aroma, often described as reminiscent of melon.^[1] Its physical characteristics are crucial for its application in various formulations and for ensuring stability and efficacy in final products.

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **2,6-Dimethyl-5-heptenal**.

Property	Value	Conditions
Boiling Point	116-124 °C	at 100 mmHg[2][3][4][5]
180 °C	Estimated[6]	
Solubility	Insoluble	In water and glycerol[2][3][6]
Soluble	In alcohol and paraffin oil[2][3]	
1 ml in 1 ml	95% alcohol[6]	
1 ml in 2 ml	70% alcohol[6]	

Experimental Methodologies

While specific experimental protocols for the cited data are not publicly available, the determination of boiling point and solubility for a liquid compound like **2,6-Dimethyl-5-heptenal** generally follows established laboratory procedures.

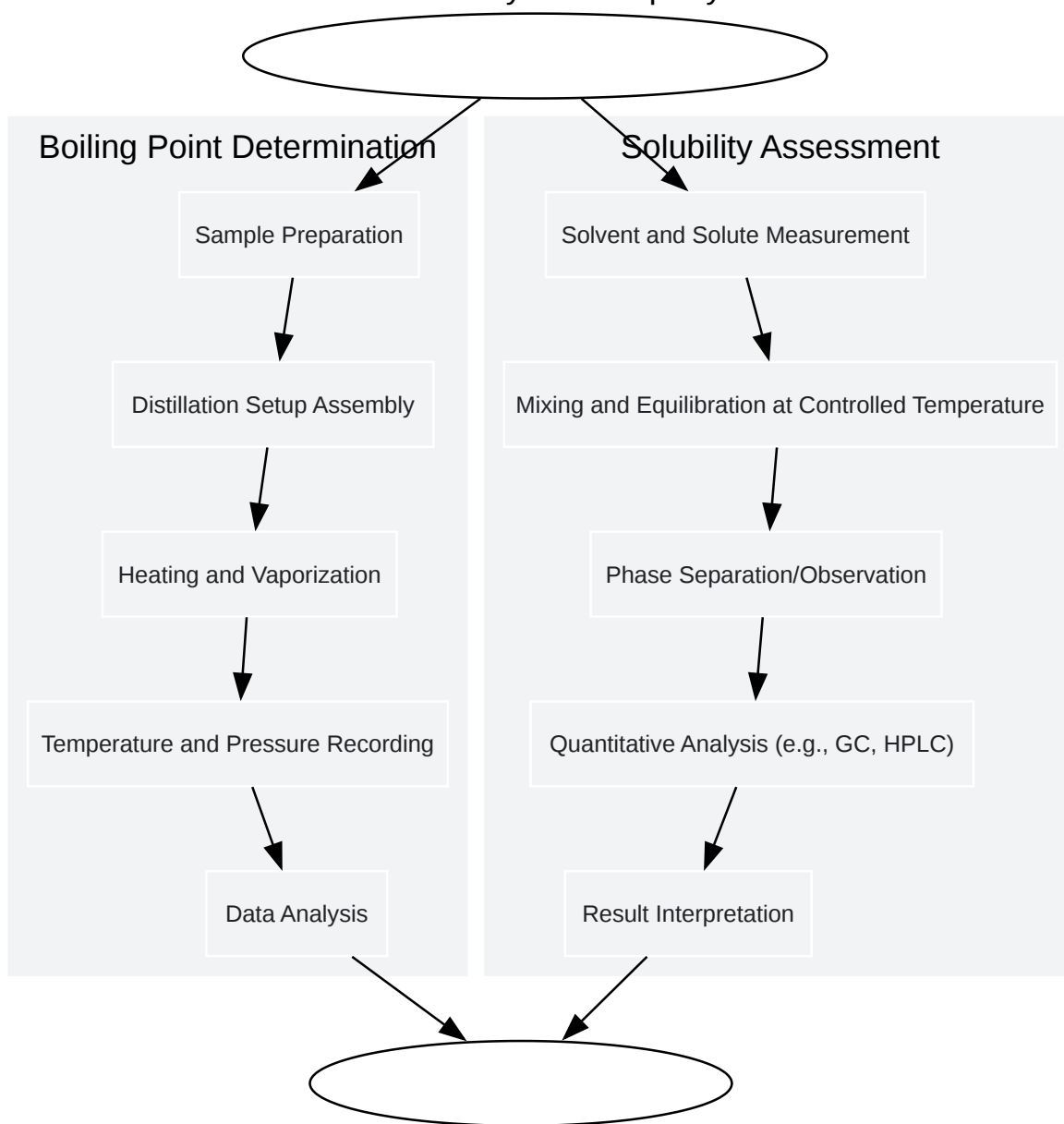
Boiling Point Determination: The boiling point is typically determined through distillation. The substance is heated, and the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid is recorded as the boiling point. For materials sensitive to decomposition at atmospheric pressure, vacuum distillation is employed, which is consistent with the reported data at 100 mmHg.

Solubility Assessment: Solubility is determined by adding a specified amount of the solute (**2,6-Dimethyl-5-heptenal**) to a specified volume of a solvent (e.g., water, ethanol) at a controlled temperature. The mixture is agitated until equilibrium is reached. The extent to which the solute dissolves is then observed and can be quantitatively measured using techniques like chromatography or spectroscopy to determine the concentration of the dissolved substance.

Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid chemical compound such as **2,6-Dimethyl-5-heptenal**.

General Workflow for Physical Property Determination



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